

A Technical Guide to the Synthesis and Characterization of Sodium Feredetate

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Compound of Interest

Compound Name: Sodium feredetate

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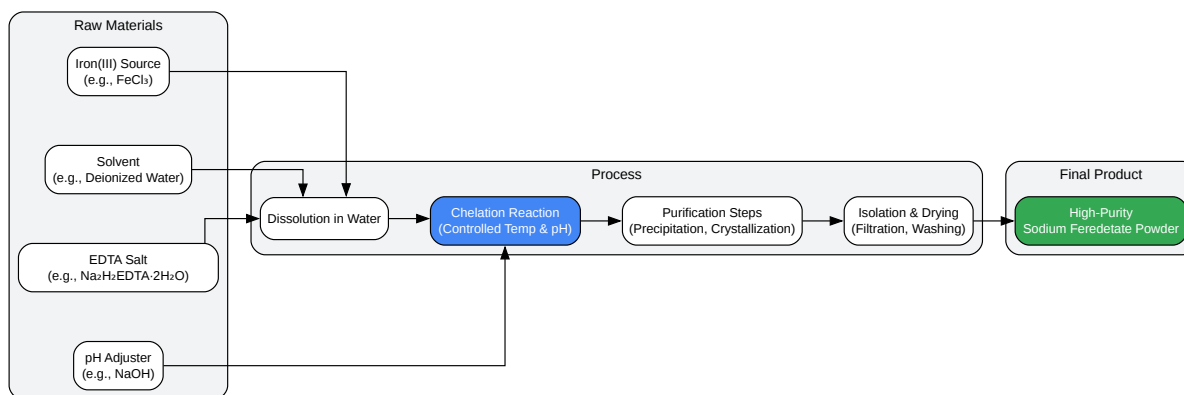
This whitepaper provides an in-depth technical overview of **sodium feredetate**, a chelated iron compound widely utilized in the pharmaceutical and food industries for iron supplementation. Also known as sodium iron(III) ethylenediaminetetraacetate, its unique structure enhances iron bioavailability and minimizes the gastrointestinal side effects commonly associated with other iron salts.[1][2][3] This guide details common synthesis protocols, comprehensive characterization methodologies, and the underlying mechanism of action, presenting quantitative data and experimental workflows to support research and development efforts.

Synthesis of Sodium Feredetate (Sodium Iron EDTA)

The synthesis of **sodium feredetate** is based on the principles of coordination chemistry, wherein a ferric iron (Fe^{3+}) source is chelated by ethylenediaminetetraacetic acid (EDTA) in an aqueous solution. The stability of the resulting complex is crucial for its function.[4][5] Several methods exist, primarily differing in the choice of reactants and purification steps. The most common approach involves the reaction of an iron(III) salt with a sodium salt of EDTA.

General Synthesis Pathway

The fundamental process involves dissolving the EDTA salt and the iron source in water, followed by a reaction under controlled pH and temperature to form the **sodium feredetate** complex.[4] The product is then typically precipitated, often with the aid of a solvent like ethanol, followed by filtration, washing, and drying to yield a high-purity crystalline powder.[4][6]



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Caption: General workflow for the synthesis of **sodium feredetate**.

Experimental Protocols

Protocol 1: Synthesis from Disodium Edetate and Ferric Chloride

This is a common and straightforward laboratory-scale method.^{[5][7]}

- **Prepare EDTA Solution:** Dissolve 0.4 g (0.01 mol) of sodium hydroxide (NaOH) in 10 mL of deionized water. To this solution, add 3.8 g (0.01 mol) of disodium dihydrogen EDTA dihydrate (Na₂H₂EDTA·2H₂O). Gently heat the mixture until all solids have dissolved, resulting in a clear solution.
- **Prepare Iron Solution:** In a separate vessel, dissolve 2.5 g (0.009 mol) of iron(III) chloride hexahydrate (FeCl₃·6H₂O) in 5 mL of deionized water.

- Reaction: Add the iron(III) chloride solution to the EDTA solution while swirling to ensure thorough mixing.
- Precipitation: Gently boil the resulting solution to evaporate the water until a yellow powder precipitates out of the solution.
- Isolation and Purification: Cool the mixture in an ice bath. Collect the precipitate by suction filtration. Wash the product thoroughly with ice-cold deionized water to remove any unreacted iron(III) ions, followed by two washes with ethanol.
- Drying: Dry the final product using a filter paper or in a desiccator at room temperature.

Protocol 2: Two-Step Synthesis via Ferric Hydroxide Intermediate

This method involves the initial preparation of ferric hydroxide, which then reacts with a sodium EDTA solution.^[8]

- Step 1: Preparation of Ferric Hydroxide
 - Dissolve 4.8 g of NaOH in 100 mL of deionized water.
 - Separately, dissolve 10.8 g of FeCl_3 in deionized water.
 - Add the FeCl_3 solution to the NaOH solution with vigorous stirring.
 - After the reaction is complete, filter the precipitate and wash it three times with deionized water to obtain pure ferric hydroxide.
- Step 2: Formation of **Sodium Feredetate**
 - Dissolve 16.4 g of disodium EDTA (Na_2EDTA) in 200 mL of deionized water, heating to 60-70°C.
 - Add this Na_2EDTA solution to the flask containing the prepared ferric hydroxide.
 - Adjust the pH to 8 and heat the mixture at 100°C for 2 hours.

- Filter the solution while hot and concentrate it under reduced pressure until it becomes viscous.
- Cool the concentrate and add 95% ethanol while stirring until a solid forms.
- Wash the solid product with ethanol three times, dry it, and grind it into a fine powder.

Parameter	Protocol 1	Protocol 2 (Step 2)
Iron Source	Iron(III) Chloride Hexahydrate	Ferric Hydroxide (prepared in situ)
EDTA Source	Disodium Dihydrogen EDTA Dihydrate	Disodium EDTA
Key Reaction Temp.	Boiling	100°C
Precipitation Method	Evaporation & Cooling	Addition of Ethanol

Table 1: Comparison of key parameters in the described synthesis protocols.

Characterization and Quality Control

Thorough characterization is essential to ensure the purity, stability, and identity of the synthesized **sodium feredetate**.^[4] The British Pharmacopoeia (BP) provides a monograph with standard specifications for pharmaceutical-grade material.^{[9][10]}

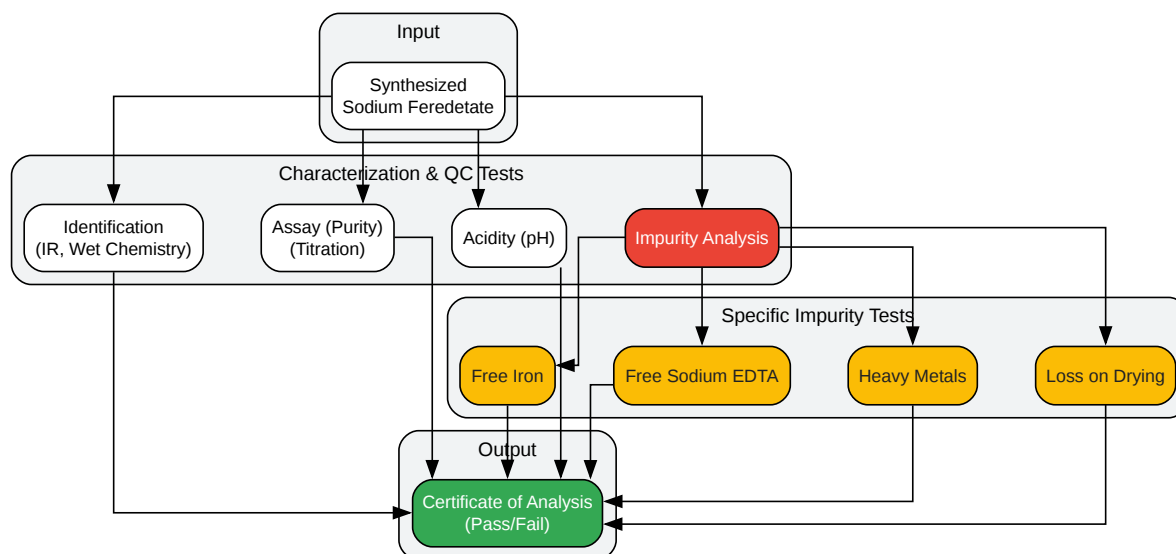
Physicochemical Properties and Identification

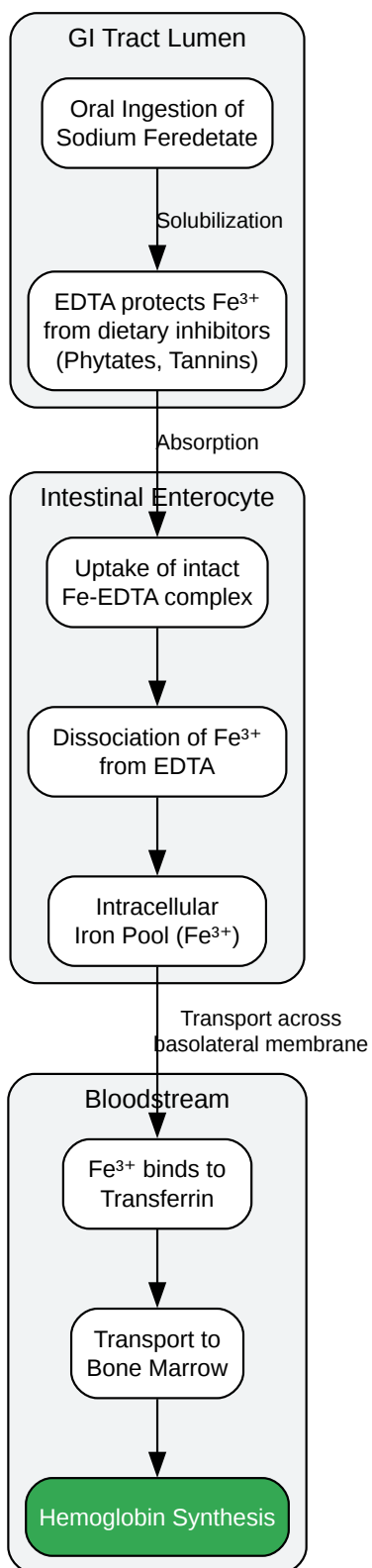
Sodium feredetate is typically a yellow or yellowish-brown, hygroscopic, crystalline powder.^[9]^[11] Key identification tests include:

- Infrared (IR) Spectroscopy: The IR absorption spectrum of the sample should be concordant with the reference spectrum of **sodium feredetate**.^{[9][10]}
- Qualitative Tests for Iron and Sodium: After ignition of the sample, the residue can be dissolved in acid. The resulting solution should yield positive results for the characteristic reactions of both iron and sodium salts.^[9]

Quantitative Analysis and Purity

A series of quantitative tests are performed to ensure the product meets established quality standards.





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References

- 1. What is the mechanism of Sodium Ferredetate? [synapse.patsnap.com]
- 2. Sodium Ferredetate: View Uses, Side Effects and Medicines [truemeds.in]
- 3. What is Sodium Ferredetate used for? [synapse.patsnap.com]
- 4. How High Purity Iron Supplement Agent Sodium Ferredetate is Produced [vaibhavfinechem.com]
- 5. cuhk.edu.hk [cuhk.edu.hk]
- 6. CN105837461A - Production technology of high purity iron supplement agent sodium ferredetate - Google Patents [patents.google.com]
- 7. edu.rsc.org [edu.rsc.org]
- 8. alfa-chemistry.com [alfa-chemistry.com]
- 9. mubychem.net [mubychem.net]
- 10. Sodium Ferredetate BP Ph Eur n Pure Manufacturers ,with SDS MSDS [mubychem.com]
- 11. aayronfinechem.com [aayronfinechem.com]
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